(4-Aminophenyl)(4-nitrophenyl)methanone chemical structure and properties

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Compound of Interest

Compound Name:	*(4-Aminophenyl)(4-nitrophenyl)methanone*
CAS No.:	*22020-57-1*
Cat. No.:	*B14708738*

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An in-depth technical guide to **(4-Aminophenyl)(4-nitrophenyl)methanone**, tailored for researchers, synthetic chemists, and drug development professionals.

Executive Summary

As a Senior Application Scientist, I frequently encounter privileged scaffolds that serve dual purposes in both pharmaceutical development and materials science. **(4-Aminophenyl)(4-nitrophenyl)methanone** (commonly referred to as 4-amino-4'-nitrobenzophenone) is a prime example of such a molecule. Characterized by a highly polarized D-π-A (Donor-Pi-Acceptor) architecture, this compound features a strong electron-donating amino group and a strong electron-withdrawing nitro group, cross-conjugated via a benzophenone carbonyl bridge. This whitepaper provides an in-depth technical analysis of its physicochemical properties, details a self-validating synthetic methodology, and explores its downstream applications.

Physicochemical and Structural Profiling

The molecular behavior of **(4-Aminophenyl)(4-nitrophenyl)methanone** is dictated by its intramolecular charge transfer (ICT) capabilities. The push-pull electronic system creates a

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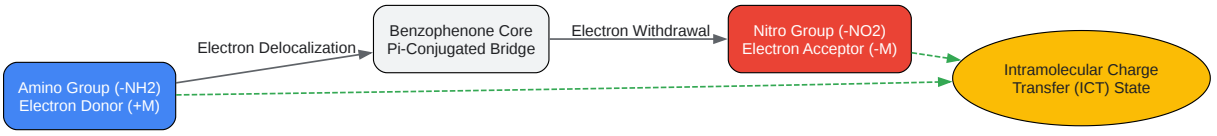
significant dipole moment, rendering the molecule highly solvatochromic and an excellent candidate for non-linear optical (NLO) applications.

Table 1: Quantitative Physicochemical Data

Property	Value
IUPAC Name	(4-Aminophenyl)(4-nitrophenyl)methanone
Common Name	4-Amino-4'-nitrobenzophenone
CAS Registry Number	22020-57-1[1]
Molecular Formula	C13H10N2O3[2]
Molar Mass	242.23 g/mol [2]
Hydrogen Bond Donors	1 (-NH_2 group)
Hydrogen Bond Acceptors	4 (-NO_2 and C=O groups)
Electronic Architecture	Push-pull D-π-A system

Mechanistic Insights: The Push-Pull Electronic System

The distinct reactivity and optical properties of this compound stem from the electronic communication between the para-substituents. The amino group (+M effect) pushes electron density into the π-system, while the nitro group (-M effect) pulls it. The central carbonyl group acts as an extended conjugation bridge, allowing for efficient electron delocalization across the entire scaffold.



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Caption: Logical flow of the push-pull intramolecular charge transfer (ICT) system in the molecule.

Synthetic Methodology: Chemoselective Zinin Reduction

The synthesis of asymmetrical bifunctional benzophenones requires strict chemoselectivity. While catalytic hydrogenation (e.g., Pd/C, H_2) is standard for nitro reduction, it is overly aggressive and will indiscriminately reduce both nitro groups of a 4,4'-dinitrobenzophenone precursor, and potentially reduce the carbonyl to an alcohol.

To achieve the mono-amino product, we employ a modified Zinin reduction[3]. By utilizing a mild sulfur-based reductant (sodium sulfide), we exploit kinetic control. The reaction is a self-validating system: as the first nitro group is reduced, the resulting amino group alters the electronic landscape of the molecule, deactivating the second nitro group toward further reduction and causing the mono-reduced product to precipitate out of the solvent system.

Protocol: Step-by-Step Chemoselective Reduction

Objective: Synthesize **(4-Aminophenyl)(4-nitrophenyl)methanone** from 4,4'-dinitrobenzophenone.

- Step 1: Substrate Solubilization
  - Action: Suspend 4,4'-dinitrobenzophenone (1.0 eq) in absolute ethanol (0.2 M concentration) in a round-bottom flask equipped with a reflux condenser.
  - Causality: Ethanol acts as a protic solvent, stabilizing the radical anion intermediates formed during electron transfer, while providing only partial solubility for the starting material to control the reaction rate.
- Step 2: Reductant Addition
  - Action: Heat the suspension to 60 °C. Add a freshly prepared aqueous solution of sodium sulfide nonahydrate ($Na_2S \cdot 9H_2O$, 1.2 eq) dropwise over 30 minutes.

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- Causality: Slow addition prevents a sudden spike in local reductant concentration, minimizing the risk of double reduction. The mild heating overcomes the activation energy barrier for the initial electron transfer.

- Step 3: In-Process Self-Validation (TLC)
  - Action: Monitor the reaction via Thin Layer Chromatography (Silica gel, 70:30 Hexanes:Ethyl Acetate).
  - Validation: The starting material (high Rf) should gradually be replaced by a single major new spot (lower Rf) corresponding to the polar mono-amine. The absence of a baseline spot (diamine) validates that chemoselectivity is maintained.
- Step 4: Quenching and Precipitation
  - Action: Once TLC confirms the consumption of the starting material, pour the hot reaction mixture into ice-cold distilled water under vigorous stirring.
  - Causality: The sudden increase in solvent polarity forces the hydrophobic 4-amino-4'-nitrobenzophenone to precipitate immediately, separating it from water-soluble inorganic sulfur byproducts (e.g., thiosulfates) and halting any further reaction.
- Step 5: Isolation and Orthogonal Validation
  - Action: Filter the yellow precipitate under vacuum, wash with cold water, and recrystallize from aqueous ethanol.
  - Validation: Perform LC-MS to confirm the exact mass ([M+H]+ = 243.2 m/z). Run ^{1}H-NMR: The spectrum must show the characteristic broad singlet of the -NH_2 protons and the asymmetric AB quartet patterns of the two distinct phenyl rings, validating successful mono-reduction.

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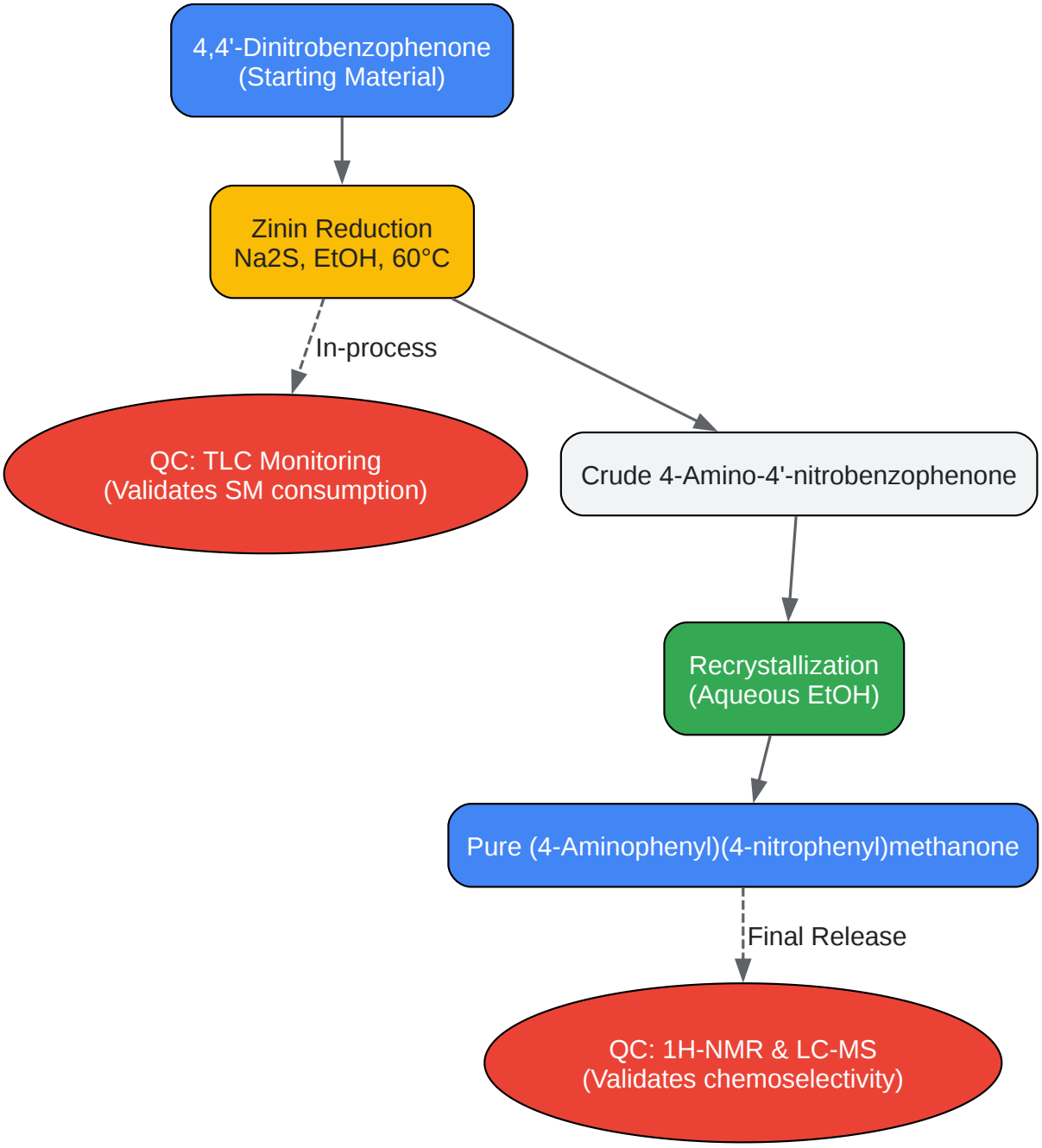

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Caption: Synthetic workflow and self-validating quality control steps for the Zinin reduction.

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Applications in Drug Development & Materials Science

The orthogonal reactivity of the amino and nitro groups makes this compound a highly versatile intermediate.

- Pharmaceuticals: The amino group can be readily converted into amides, sulfonamides, or diazonium salts, while the nitro group can be preserved for later-stage reduction or utilized in nucleophilic aromatic substitution (SNAr) if properly activated. Benzophenone derivatives are privileged structures in medicinal chemistry, often exhibiting anti-inflammatory and analgesic properties[2].

- Dyes and Pigments: The compound is a direct precursor for the synthesis of advanced azo dyestuffs. Diazotization of the primary amine followed by coupling with aromatic sulfonic acids yields stable azo dyes with tunable photophysical properties[4].

Safety, Handling, and Regulatory

As with all nitroaromatic and aniline derivatives, strict handling protocols are required to ensure laboratory safety. Prolonged exposure may lead to skin sensitization and respiratory irritation[2].

- PPE Requirements: Nitrile gloves, safety goggles, and an N95/P100 particulate respirator when handling the dry powder.

- Storage: Store in a cool, dry, well-ventilated area, away from strong oxidizing agents, in tightly sealed containers to prevent dust dispersion.

References

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